

(2,3-13C2)Oxirane proper disposal procedures

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Compound of Interest

Compound Name: (2,3-13C2)Oxirane

Cat. No.: B1601739

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Proper management and disposal of **(2,3-13C2)Oxirane**, an isotopically labeled form of ethylene oxide, are critical for ensuring laboratory safety and environmental protection. As ethylene oxide is a known carcinogen, mutagen, and reproductive toxin, as well as being extremely flammable and reactive, all handling and disposal procedures must be conducted with stringent safety measures in place.^[1]

A comprehensive disposal plan should be established before any work with **(2,3-13C2)Oxirane** begins.^{[2][3]} This plan must address the handling of unused product, contaminated solid and liquid waste, and emergency procedures for spills.

Key Safety and Disposal Data

The following table summarizes essential quantitative data pertinent to the safe handling and disposal of ethylene oxide.

Parameter	Value	Source
OSHA Permissible Exposure Limit (PEL)	1.0 ppm (8-hour time-weighted average)	[4]
Flammability Dilution (Liquid)	22 volumes of water to 1 volume of liquid EtO	[5]
Flammability Dilution (Vapor)	100 volumes of water to 1 volume of EtO vapor	[5]
Recommended Incineration Temperature	> 800°C	[6]
Aquatic Toxicity LC50 (Fathead Minnow, 96h)	84 mg/L	[7]
Aquatic Toxicity LC50 (Daphnia magna, 48h)	137 - 300 mg/L	[7]
RCRA Hazardous Waste Code (Unused)	U115	[5]

Experimental Protocols for Waste Management

Adherence to established protocols is mandatory for the safe disposal of **(2,3-13C2)Oxirane** and associated waste. These procedures are designed to minimize exposure and prevent environmental contamination.

Protocol 1: Segregation and Packaging of Contaminated Solid Waste

- **Designate Waste Streams:** Establish a dedicated, clearly labeled hazardous waste collection point within the laboratory, preferably inside a chemical fume hood.[8]
- **Collect Waste:** Place all contaminated solid materials—including personal protective equipment (PPE) like gloves and lab coats, absorbent paper, and empty containers—into a primary, impermeable container, such as a heavy-duty plastic bag.[9]

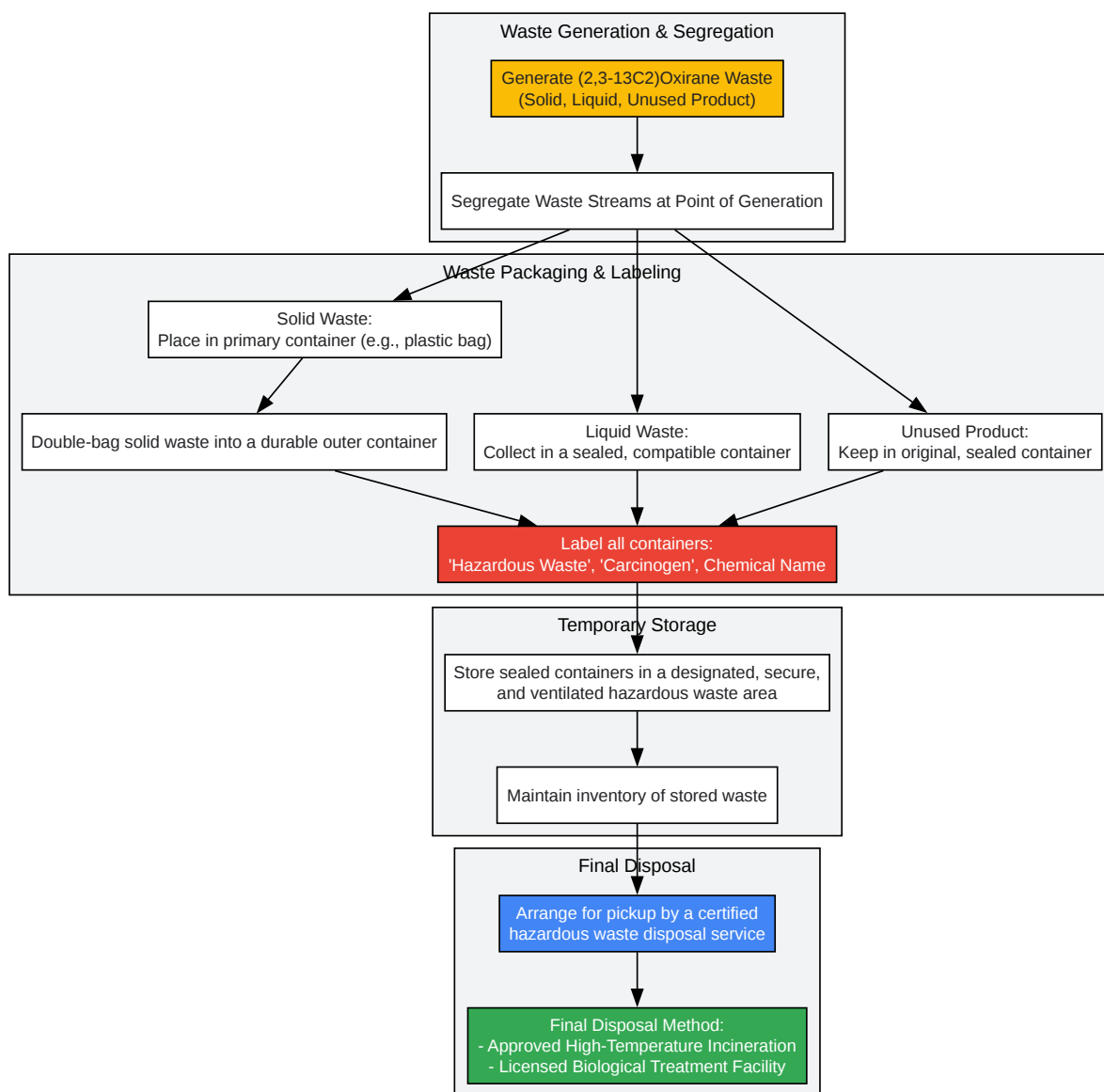
- Double Bagging: Securely seal the primary bag. Place this sealed bag into a second, durable, and leak-proof outer container.[\[2\]](#)[\[9\]](#)
- Labeling: Affix a hazardous waste label to the outer container. The label must clearly state "DANGER/CAUTION – CHEMICAL CARCINOGEN," list the chemical name "**(2,3-13C2)Oxirane**," and include any other identifiers required by your institution or local regulations.[\[8\]](#)
- Storage: Store the sealed container in a designated, secure, and well-ventilated area away from ignition sources, awaiting pickup by a certified hazardous waste contractor.[\[10\]](#)[\[11\]](#)

Protocol 2: Management of Accidental Spills

- Emergency Response: Treat any spill or leak as an emergency. Immediately evacuate all non-essential personnel from the area.[\[5\]](#)
- Control Ignition Sources: Eliminate all potential sources of ignition, including sparks, open flames, and hot surfaces. Use only spark-proof tools for cleanup.[\[1\]](#)[\[10\]](#)
- Ventilation: Ensure the area is well-ventilated to disperse gaseous ethylene oxide.
- Containment: For liquid spills, use a non-combustible absorbent material to contain the substance.[\[4\]](#)
- Collection: Carefully collect the absorbent material and contaminated debris. Package and label this waste according to Protocol 1.[\[10\]](#)
- Decontamination: Wash the spill area thoroughly with water.[\[4\]](#) Collect the contaminated wash water as hazardous liquid waste; do not discharge it into the sewer system.[\[10\]](#)

Disposal Workflow Visualization

The following diagram illustrates the decision-making and operational workflow for the proper disposal of **(2,3-13C2)Oxirane** and related waste materials.



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Caption: Workflow for (2,3-13C2)Oxirane Waste Disposal.

Procedural Summary for Disposal

- Pre-planning: Before use, contact your institution's Environmental Health and Safety (EHS) office to confirm specific disposal procedures and obtain the necessary containers and labels.[3]
- Segregation: At the point of generation, separate **(2,3-13C2)Oxirane** waste from general laboratory trash. This includes contaminated solids (gloves, wipes), liquids, and any unused product.[2]
- Containment:
 - Solids: Double-bag and place in a rigid, sealed container.[2][9]
 - Liquids: Collect in a dedicated, leak-proof, and chemically compatible container. Never pour down the drain.[2]
 - Unused Product: Keep in its original container where possible. If feasible, arrange for return to the supplier.[7] Otherwise, treat as hazardous waste.
- Labeling: Clearly label all waste containers with "Hazardous Waste," "Chemical Carcinogen," and the chemical name "**(2,3-13C2)Oxirane**."[8]
- Storage: Store waste in a designated, secure, and well-ventilated area away from heat and ignition sources. The storage area should have secondary containment.[11][12]
- Disposal: Arrange for a licensed hazardous waste contractor to collect and dispose of the material.[11] The primary methods of disposal are high-temperature incineration in an approved facility or, in some cases, biological treatment.[5][6][13] Under no circumstances should this chemical be disposed of in regular trash or released into the environment.[2]

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